

# Tantalum Pentafluoride: A Technical Safety Guide for Researchers

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## Compound of Interest

Compound Name: Tantalum pentafluoride

Cat. No.: B1583385

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This guide provides an in-depth overview of the safety information for **Tantalum Pentafluoride** (TaF<sub>5</sub>), compiled from various safety data sheets. It is intended for researchers, scientists, and professionals in drug development who may handle this compound. The information is presented to ensure safe laboratory practices and emergency preparedness.

## Chemical and Physical Properties

Tantalum (V) fluoride is a volatile inorganic compound.<sup>[1]</sup> It is described as a deliquescent, refractive solid or an off-white powder.<sup>[2]</sup>

Property	Value	Source
Molecular Formula	F <sub>5</sub> Ta	PubChem <sup>[2]</sup>
Molecular Weight	275.94 g/mol	Sigma-Aldrich <sup>[1]</sup>
CAS Number	7783-71-3	Sigma-Aldrich <sup>[1]</sup>
EC Number	232-022-3	Sigma-Aldrich <sup>[1]</sup>
Density	4.74 g/mL at 25 °C	Sigma-Aldrich <sup>[1]</sup>
Appearance	Off-white powder	Sigma-Aldrich <sup>[1]</sup>

## Hazard Identification and Classification

**Tantalum pentafluoride** is classified as a hazardous substance that can cause severe skin burns and eye damage.[1][3] Inhalation may lead to corrosive injuries to the upper respiratory tract and lungs.[2]

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.[3]
- H318: Causes serious eye damage.[3]
- H302 (10.6%): Harmful if swallowed.[2]
- H312 (10.6%): Harmful in contact with skin.[2]

Signal Word: Danger[1]

GHS Pictogram:

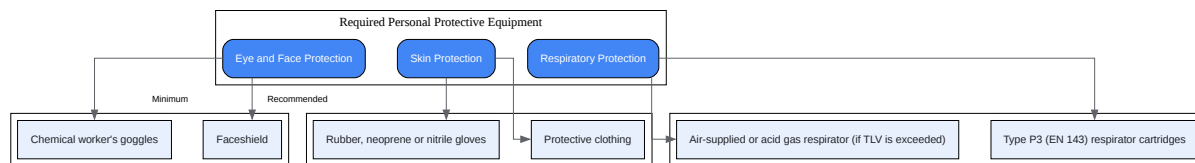
- GHS05 (Corrosion)[1]

## Exposure Controls and Personal Protection

Establishing a safe working environment is paramount when handling **tantalum pentafluoride**. This includes adequate ventilation and the use of appropriate personal protective equipment (PPE).

Parameter	Value	Source
Permissible Exposure Limit (PEL)	2.5 mg/m <sup>3</sup>	PubChem[2]
Threshold Limit Values (TLV)	2.5 mg/m <sup>3</sup> (for fluorides as F)	Gelest, Inc.[4], PubChem[2]
Ventilation	Local exhaust is required; mechanical is recommended.	Gelest, Inc.[4]

The following diagram outlines the necessary personal protective equipment.



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*Personal Protective Equipment for **Tantalum Pentafluoride**.*

## First-Aid Measures

In case of exposure, immediate action is critical. The following table summarizes the recommended first-aid procedures.

Exposure Route	First-Aid Procedure	Source
Eye Contact	Immediately flush eyes with flowing water for at least 15 minutes. Get medical attention. [4] Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]	Gelest, Inc.[4], Chemos GmbH & Co.KG[3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower.[3] Flush with water, then wash with soap and water.[4] Note to physician: Reacts with water to form hydrofluoric acid; treatment with calcium gluconate may be considered. [4]	Chemos GmbH & Co.KG[3], Gelest, Inc.[4]
Inhalation	Move exposed individual to fresh air. Call a physician.[4]	Gelest, Inc.[4]
Ingestion	Rinse mouth. Do NOT induce vomiting.[3] Never give fluids or induce vomiting if patient is unconscious or having convulsions. Get medical attention.[4]	Chemos GmbH & Co.KG[3], Gelest, Inc.[4]

## Handling, Storage, and Spill Response

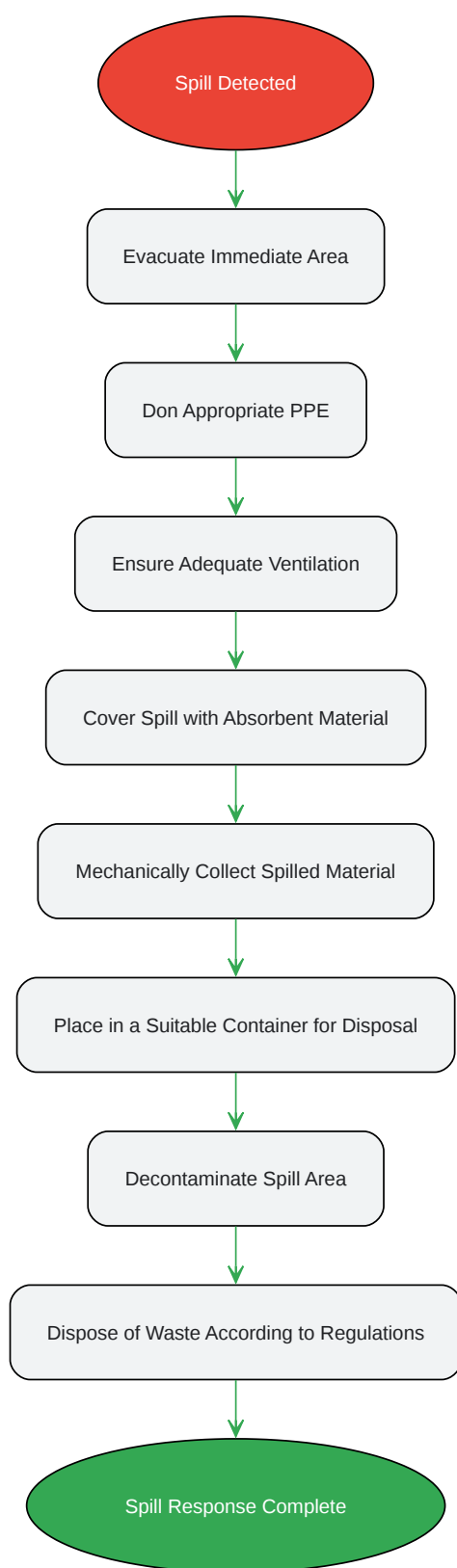
Proper handling and storage are essential to prevent exposure and accidents. In the event of a spill, a clear and practiced response protocol is necessary.

Handling and Storage:

- Use only in well-ventilated areas.[3]

- Ground/bond container and receiving equipment.[3]
- Store in a non-combustible, corrosive hazardous materials area (Storage Class 8B).[1]

The following workflow outlines the steps for responding to a **tantalum pentafluoride** spill.



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Workflow for **Tantalum Pentafluoride** Spill Response.

## Toxicological and Reactivity Information

### Toxicological Information:

- Acute Effects: Harmful if swallowed or in contact with skin.[2] Causes severe skin burns and eye damage.[1][3] Inhalation of vapors or particulates will irritate the respiratory tract.[4]
- Chronic Effects: Prolonged absorption of fluorides may lead to fluorosis (bone damage).[4] There are no other known chronic effects related to this compound.[4]

### Reactivity and Stability:

- Reactivity: No known hazardous reactions.[3]
- Stability: The product is stable under normal conditions.
- Incompatible Materials: Information on specific incompatible materials is not detailed in the provided search results.
- Hazardous Decomposition Products: Hazardous combustion products are mentioned as a possibility, but specific products are not detailed in the provided search results.[3]

## Experimental Protocols

Detailed experimental protocols for the toxicological and physical hazard data presented in the safety data sheets are not publicly available in the provided search results. This information is typically proprietary to the manufacturers and testing laboratories that generate the data for regulatory submissions. The summarized data in the SDS is intended to inform users of the hazards, not to replicate the studies. For detailed methodologies, direct inquiry to the manufacturer or consultation of relevant standardized testing guidelines (e.g., OECD, ISO) would be necessary.

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## References

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